

# 4-Fluoro-3-nitrobenzonitrile MSDS and safety precautions

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## Compound of Interest

Compound Name: 4-Fluoro-3-nitrobenzonitrile

Cat. No.: B023716

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## Technical Support Center: 4-Fluoro-3-nitrobenzonitrile

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **4-Fluoro-3-nitrobenzonitrile**. It includes frequently asked questions (FAQs) and troubleshooting guides for common issues encountered during experiments.

### Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Fluoro-3-nitrobenzonitrile**?

A1: **4-Fluoro-3-nitrobenzonitrile** is a hazardous substance that poses several risks. It is toxic if swallowed, in contact with skin, or if inhaled.<sup>[1][2]</sup> It can cause serious eye irritation and skin irritation.<sup>[1][2]</sup> Additionally, it is suspected of causing genetic defects.<sup>[1]</sup>

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **4-Fluoro-3-nitrobenzonitrile**, it is crucial to wear appropriate personal protective equipment. This includes protective gloves, protective clothing, eye protection, and face protection.<sup>[1][2]</sup> A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.<sup>[3]</sup>

Q3: How should **4-Fluoro-3-nitrobenzonitrile** be stored?

A3: Store in a well-ventilated place and keep the container tightly closed.<sup>[1][2]</sup> The storage area should be cool, dry, and away from incompatible materials such as oxidizing agents.<sup>[2]</sup> It is also recommended to store the compound locked up.<sup>[1][2]</sup>

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, immediate action is necessary:

- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor.<sup>[1]</sup>
- If on skin: Take off immediately all contaminated clothing and wash it before reuse. Wash the skin with plenty of water. Call a POISON CENTER or doctor if you feel unwell.<sup>[1]</sup> If skin irritation occurs, get medical advice/attention.<sup>[1]</sup>
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.<sup>[1][2]</sup>
- If swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.<sup>[1][2]</sup> Do NOT induce vomiting.<sup>[3]</sup>

Q5: What are the proper disposal methods for this chemical?

A5: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification for proper disposal.<sup>[3]</sup> Do not empty into drains.<sup>[3]</sup>

## Troubleshooting Guide

Issue 1: The compound has changed color (e.g., from white/pale yellow to a darker shade).

- Possible Cause: This may indicate degradation or contamination of the compound. Exposure to light, air, or moisture over time can lead to discoloration.
- Solution: It is recommended to use a fresh batch of the compound for experiments where high purity is critical. To verify the integrity of the discolored material, consider running

analytical tests such as NMR or melting point determination and comparing it to the specifications.

Issue 2: Inconsistent reaction yields when using **4-Fluoro-3-nitrobenzonitrile**.

- Possible Cause 1: Purity of the compound. As mentioned above, the compound can degrade. Impurities can interfere with the desired reaction pathway.
- Solution 1: Ensure you are using a high-purity grade of **4-Fluoro-3-nitrobenzonitrile**. If in doubt about the purity, consider purifying the material before use, for example, by recrystallization.
- Possible Cause 2: Reaction conditions. Nucleophilic aromatic substitution reactions, a common use for this compound, are sensitive to reaction conditions such as solvent, temperature, and the presence of moisture.
- Solution 2: Ensure all glassware is thoroughly dried before use and that anhydrous solvents are used if the reaction is moisture-sensitive. Precisely control the reaction temperature as specified in your protocol. A slight deviation can significantly impact the yield.

Issue 3: Difficulty dissolving the compound.

- Possible Cause: **4-Fluoro-3-nitrobenzonitrile** is a solid and may have limited solubility in certain solvents at room temperature.[\[3\]](#)[\[4\]](#)
- Solution: Consult the material's solubility data. You may need to gently warm the mixture or use a different solvent system. Sonication can also aid in the dissolution process. Always ensure the chosen solvent is compatible with your reaction conditions.

## Quantitative Data

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>3</sub> FN <sub>2</sub> O <sub>2</sub>	[5]
Molecular Weight	166.11 g/mol	[5]
Appearance	White to yellow to green powder to crystal	[1]
Melting Point	90 - 94 °C (194 - 201.2 °F)	[3]
Boiling Point	277.6 °C at 760 mmHg	[6]
Density	1.41 g/cm <sup>3</sup>	[6]
Flash Point	121.7 °C	[6]
UN Number	3439	[3][6]
Hazard Class	6.1	[3][6]

## Experimental Protocol: Synthesis of 4-Fluoro-3-nitrobenzonitrile

This protocol describes the synthesis of **4-Fluoro-3-nitrobenzonitrile** from 4-fluorobenzonitrile.

Materials:

- 4-fluorobenzonitrile
- Concentrated sulfuric acid
- Potassium nitrate
- Silica gel
- Methylene chloride
- Ice

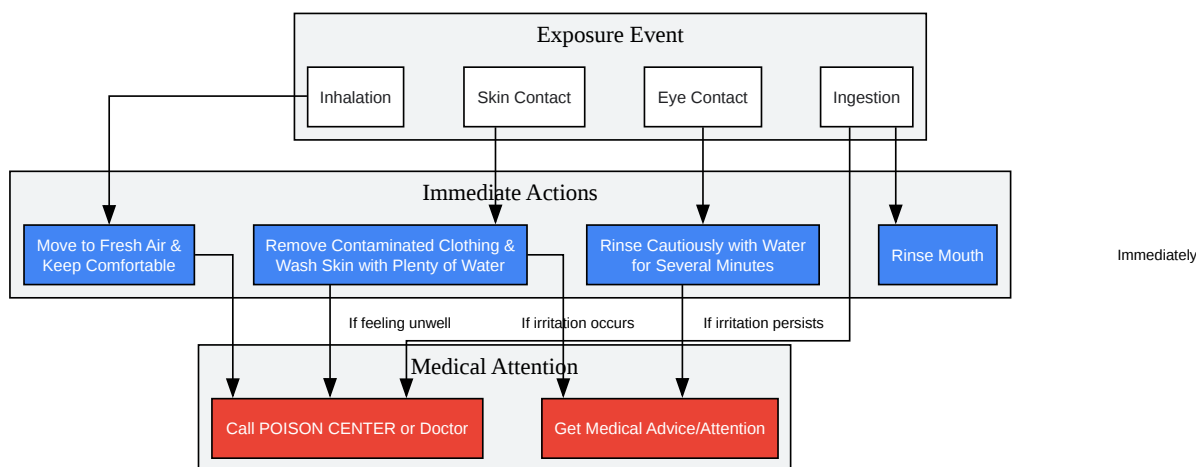
Equipment:

- Magnetic stirrer
- Round-bottom flask or beaker suitable for the reaction scale
- Short column for filtration
- Rotary evaporator

Procedure:

- To a stirred slurry of silica gel in concentrated sulfuric acid (125 ml) at 0°C, add 4-fluorobenzonitrile (12.5 g, 103 mmol).
- To this mixture, add potassium nitrate (10.4 g, 103 mmol).
- Stir the reaction mixture at 0°C for 20 minutes.
- Remove the sulfuric acid by passing the mixture through a short column of silica gel.
- Wash the product from the silica gel using methylene chloride.
- Evaporate the solvent to yield the crystalline product.

## Emergency Response Workflow



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Caption: Workflow for emergency response to **4-Fluoro-3-nitrobenzonitrile** exposure.

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